

# Dechlorane Plus in indoor dust and human health implications

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## Compound of Interest

Compound Name: *Dechlorane plus*

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An In-depth Technical Guide on **Dechlorane Plus** in Indoor Dust and Human Health Implications

## Introduction

**Dechlorane Plus** (DP) is a chlorinated flame retardant that has been in commercial use since the 1960s as a replacement for Mirex.<sup>[1][2]</sup> It is primarily used in materials such as electrical wire and cable coatings, connectors for televisions and computers, and plastic roofing materials.<sup>[3]</sup> The commercial DP formulation is a mixture of two stereoisomers, syn-DP and anti-DP, typically in a ratio of approximately 1:3.<sup>[4][5]</sup> Due to its persistence, potential for bioaccumulation, and suspected adverse health effects, DP is under consideration for global restriction under the Stockholm Convention on Persistent Organic Pollutants (POPs).<sup>[4][5]</sup> The European Union is set to officially restrict its use from October 15, 2025.<sup>[6][7]</sup>

This technical guide provides a comprehensive overview of the occurrence of **Dechlorane Plus** in indoor dust, the analytical methodologies for its detection, and a detailed examination of its implications for human health, with a focus on the underlying molecular and cellular mechanisms.

## Dechlorane Plus in Indoor Dust: A Global Contaminant

Indoor dust acts as a significant reservoir for **Dechlorane Plus**, leading to human exposure through ingestion and inhalation.<sup>[1]</sup> The concentrations of DP in indoor dust vary globally, influenced by factors such as proximity to manufacturing or e-waste recycling sites and the prevalence of DP-containing products.

## Quantitative Data on DP Concentrations in Indoor Dust

The following table summarizes the concentrations of **Dechlorane Plus** reported in indoor dust from various studies.

Location	Indoor Environment	syn-DP Concentration (ng/g)	anti-DP Concentration (ng/g)	Total DP Concentration (ng/g)	Reference
South China	E-waste Recycling Area	-	-	Geometric Mean: 604	[2]
South China	Urban Area	-	-	Geometric Mean: 14.5	[2]
South China	Rural Area	-	-	Geometric Mean: 2.89	[2]
Ottawa, Canada	Residential Homes	-	-	Range: 2.3 - 182	[8][9]
Hangzhou, China	Homes	-	-	Mean: 389 (for $\sum 16$ NBFRs and DP)	[10]
Hangzhou, China	Offices	-	-	Mean: 1125 (for $\sum 16$ NBFRs and DP)	[10]
Hangzhou, China	Dormitories	-	-	Mean: 825 (for $\sum 16$ NBFRs and DP)	[10]
South China	E-waste Workshops	-	-	Range: 342.79 - 4197	[4]
South China	E-waste Residences	-	-	Range: 45.22 - 1798	[4]

## Experimental Protocols

Accurate quantification of **Dechlorane Plus** in indoor dust requires robust analytical methodologies. The following sections detail a typical workflow from sample collection to instrumental analysis.

## Sample Collection and Preparation

Indoor dust samples are typically collected from vacuum cleaner bags or by sweeping. The collected dust is then sieved to obtain a uniform particle size, often through a 600 µm mesh. [11] Samples are then homogenized before extraction.[11]

## Extraction

A common method for extracting DP from dust is Accelerated Solvent Extraction (ASE) or ultrasonic extraction.[12][13] A frequently used solvent mixture is acetone and n-hexane (1:1, v/v).[13][14]

## Clean-up

The crude extract is concentrated and subjected to a clean-up step to remove interfering compounds. This is often achieved using column chromatography with silica gel.[3] For complex matrices, a combination of graphitized carbon black (GCB) and primary secondary amine (PSA) solid-phase extraction can be employed to remove pigments and lipids.[14]

## Instrumental Analysis

The purified extract is analyzed by Gas Chromatography-Mass Spectrometry (GC-MS), often a high-resolution (HRMS) or tandem MS (MS/MS) system for enhanced sensitivity and selectivity. [12][14]

- Gas Chromatograph (GC) Parameters:
  - Column: DB-5 capillary column (e.g., 15m x 0.25mm, 0.1µm film thickness).[14]
  - Injection: Splitless injection at 260°C.[14]
  - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).[14]

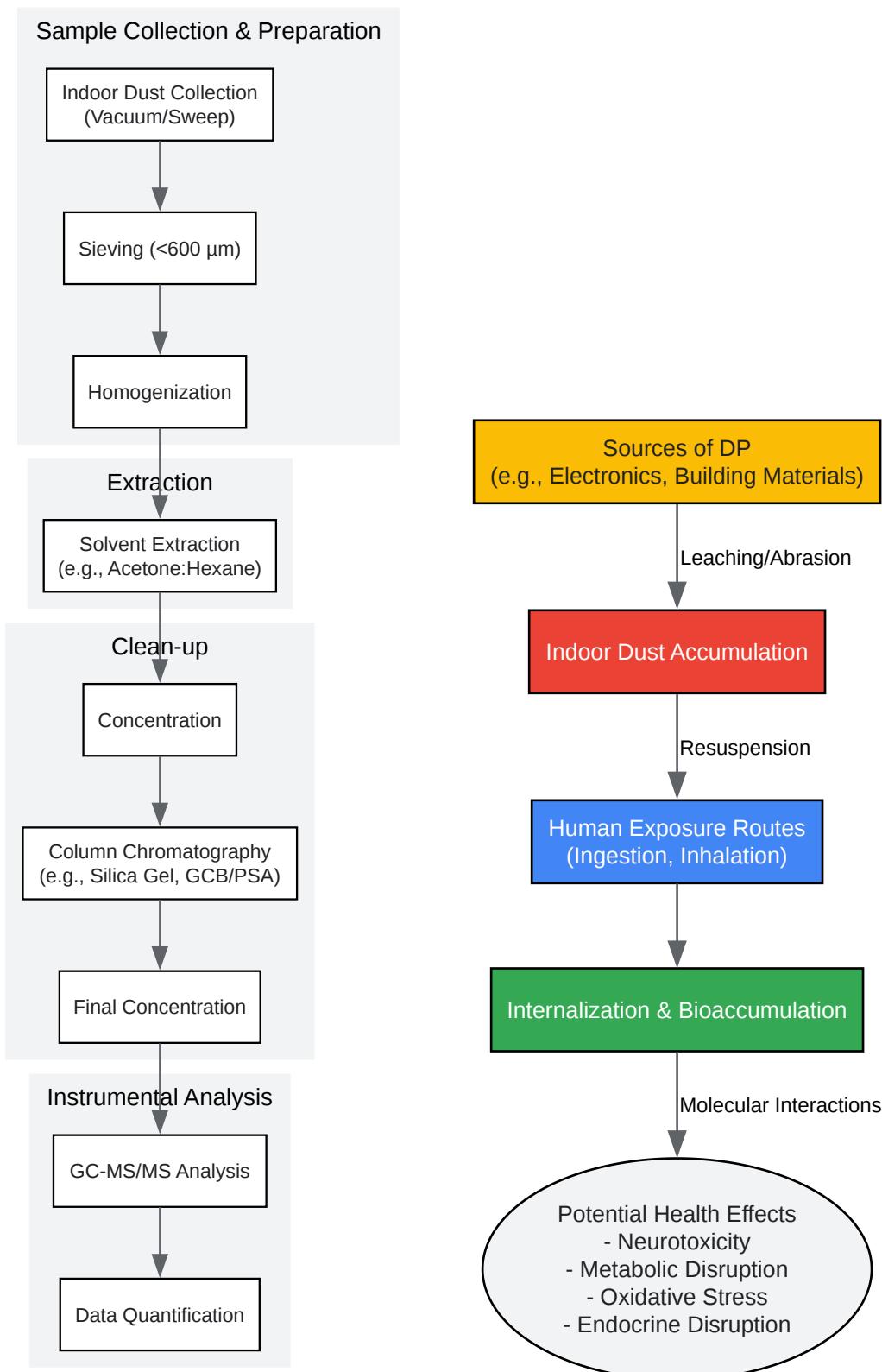
- Oven Temperature Program: An example program starts at 120°C, holds for 2 minutes, ramps to 220°C at 20°C/min, holds for 1 minute, then ramps to 310°C at 10°C/min, and holds for 2 minutes.[14]
- Mass Spectrometer (MS) Parameters:
  - Ionization: Electron Impact (EI) or Negative Chemical Ionization (NCI).
  - Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for tandem MS, targeting specific m/z transitions for syn-DP and anti-DP.[14]

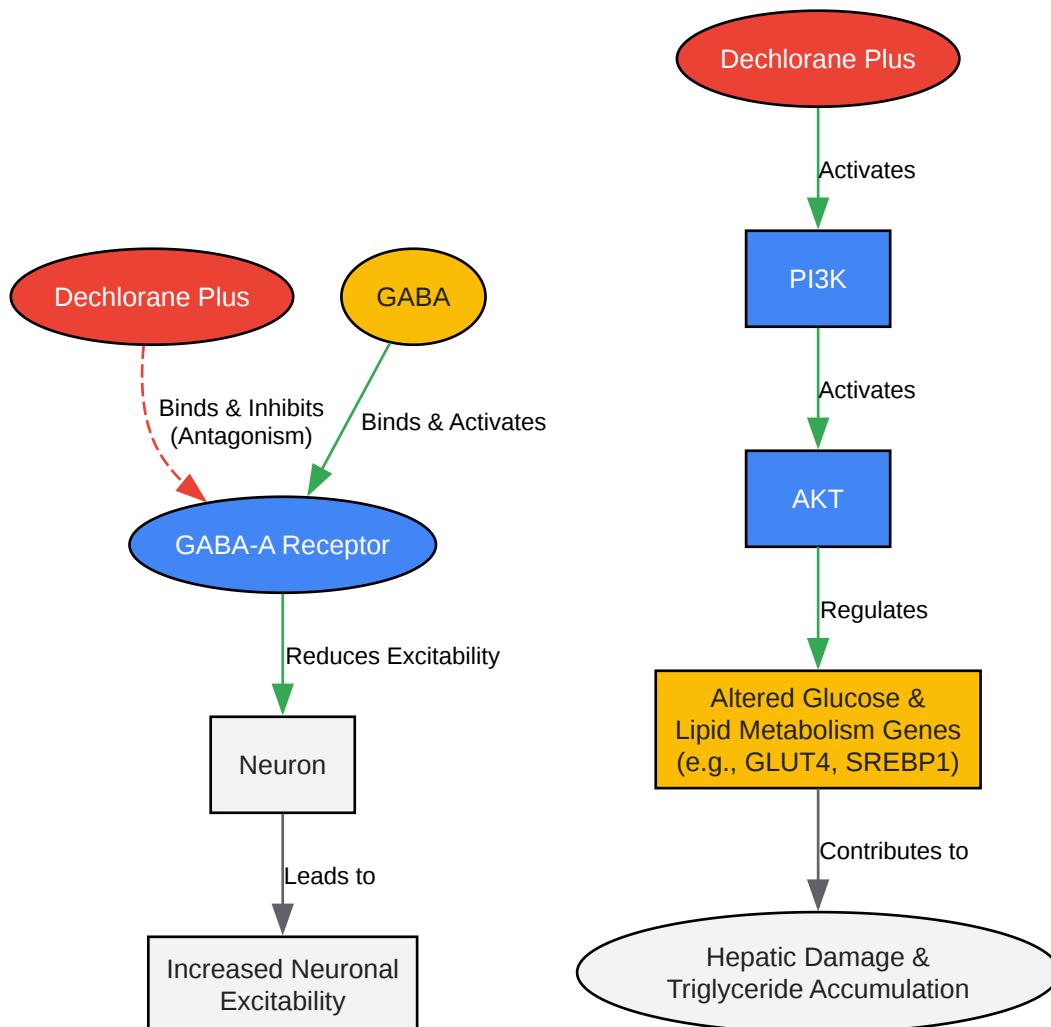
## Human Health Implications and Signaling Pathways

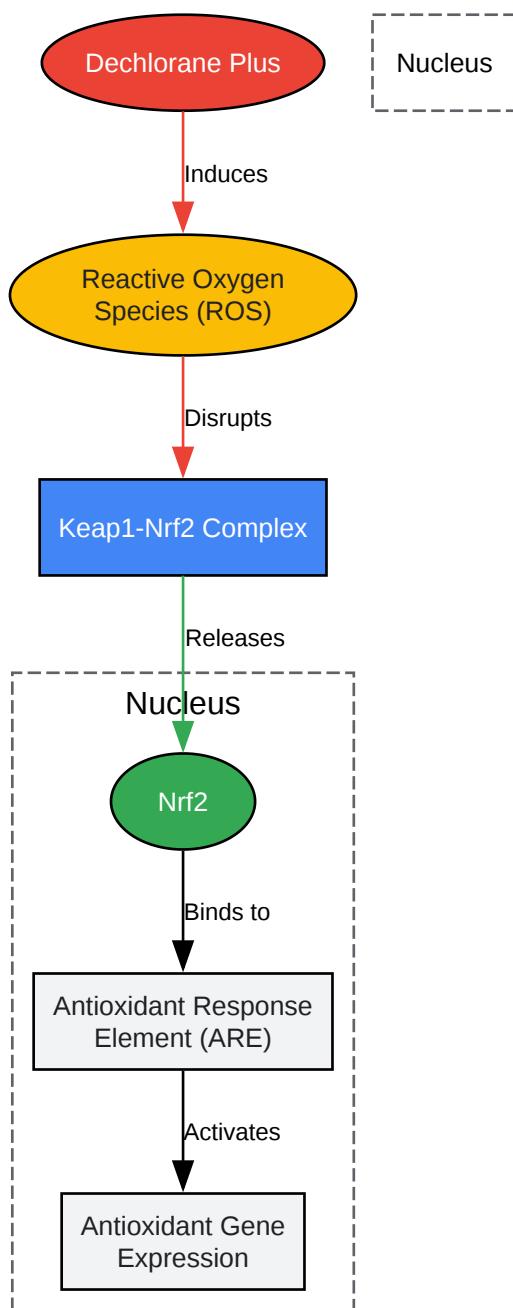
Toxicological studies suggest that **Dechlorane Plus** can induce a range of adverse health effects, including neurotoxicity, metabolic disruption, oxidative stress, and endocrine disruption. [2][5][15] The following sections and diagrams illustrate the key molecular pathways implicated in DP toxicity.

## Experimental Workflow for DP Analysis

The general workflow for the analysis of **Dechlorane Plus** in indoor dust is depicted below.







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